

# C.I. Solvent Yellow 176 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B080745

[Get Quote](#)

## An In-depth Technical Guide to C.I. Solvent Yellow 176

For Researchers, Scientists, and Drug Development Professionals

### Abstract

C.I. Solvent Yellow 176, a quinoline-based dye, is a compound of significant interest in both industrial and, increasingly, toxicological and pharmacological research. Primarily utilized for its vibrant yellow hue and stability in coloring plastics and synthetic fibers, recent studies have illuminated its potent interaction with the Aryl Hydrocarbon Receptor (AhR), a key regulator of cellular metabolism and response to environmental stimuli. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological activity of C.I. Solvent Yellow 176, with a focus on its role as an AhR agonist. Detailed experimental protocols for its synthesis and for quantifying its biological activity are provided to facilitate further research and application in relevant fields.

### Chemical Structure and Identification

C.I. Solvent Yellow 176 is a quinophthalone dye, characterized by a quinoline core structure. Its systematic IUPAC name is 2-(4-bromo-3-hydroxyquinolin-2-yl)indene-1,3-dione.

Identifier	Value
Common Name	C.I. Solvent Yellow 176
Synonyms	C.I. 47023, Disperse Yellow 64, Transparent Yellow 3GL
CAS Number	10319-14-9
Molecular Formula	C <sub>18</sub> H <sub>10</sub> BrNO <sub>3</sub>
Molecular Weight	368.18 g/mol
Chemical Structure	2-(4-bromo-3-hydroxyquinolin-2-yl)indene-1,3-dione

## Physicochemical Properties

C.I. Solvent Yellow 176 is a reddish-yellow to orange powder with good thermal stability and lightfastness, making it suitable for high-temperature applications such as coloring engineering plastics.<sup>[1][2]</sup>

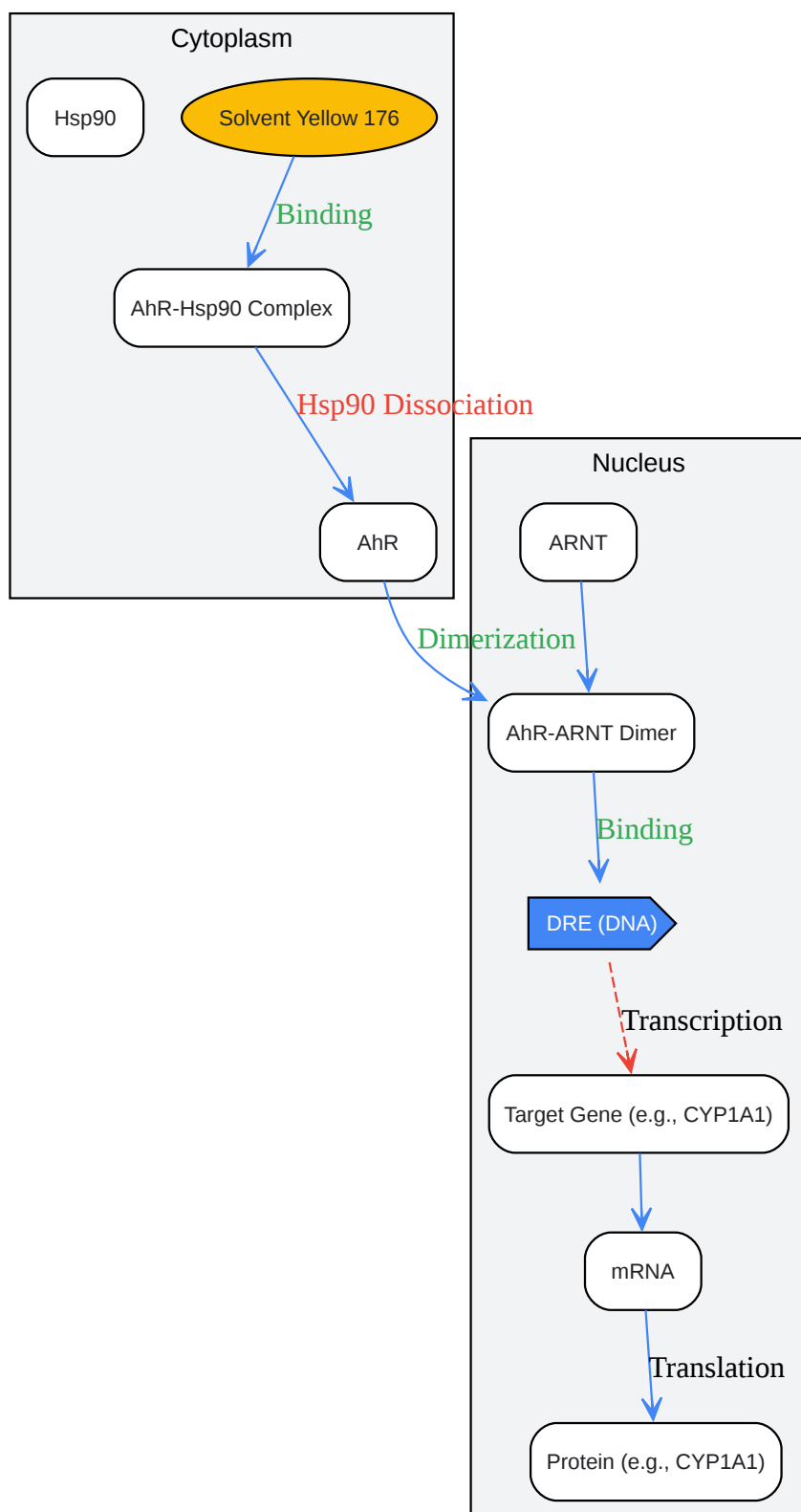
Property	Value
Appearance	Reddish-yellow powder
Melting Point	218°C
Heat Resistance	260-280°C
Lightfastness (in PS)	7 (on a scale of 1-8)
Solubility	Soluble in acetone, pyridine, and sulfuric acid; sparingly soluble in ethanol; insoluble in water. <sup>[3]</sup>
Maximum Absorption (λ <sub>max</sub> )	420 nm

## Biological Activity: Aryl Hydrocarbon Receptor (AhR) Agonism

Recent research has identified C.I. Solvent Yellow 176 (also referred to as Disperse Yellow 64) as a potent, transient agonist of the Aryl Hydrocarbon Receptor (AhR).[4][5] The AhR is a ligand-activated transcription factor that plays a crucial role in regulating the expression of genes involved in xenobiotic metabolism, such as cytochrome P450 enzymes (e.g., CYP1A1). [4]

## Signaling Pathway

Upon binding to a ligand like Solvent Yellow 176, the cytosolic AhR dissociates from its chaperone proteins (e.g., Hsp90), translocates to the nucleus, and forms a heterodimer with the AhR Nuclear Translocator (ARNT). This complex then binds to specific DNA sequences known as Dioxin Response Elements (DREs) in the promoter regions of target genes, initiating their transcription.[6] This activity has toxicological implications, as sustained AhR activation is linked to various adverse health effects. Furthermore, studies have shown that AhR activation by quinoline dyes like Solvent Yellow 176 can inhibit Estrogen Receptor (ER) signaling in an AhR-dependent manner, highlighting potential endocrine-disrupting effects.[4][5]



[Click to download full resolution via product page](#)

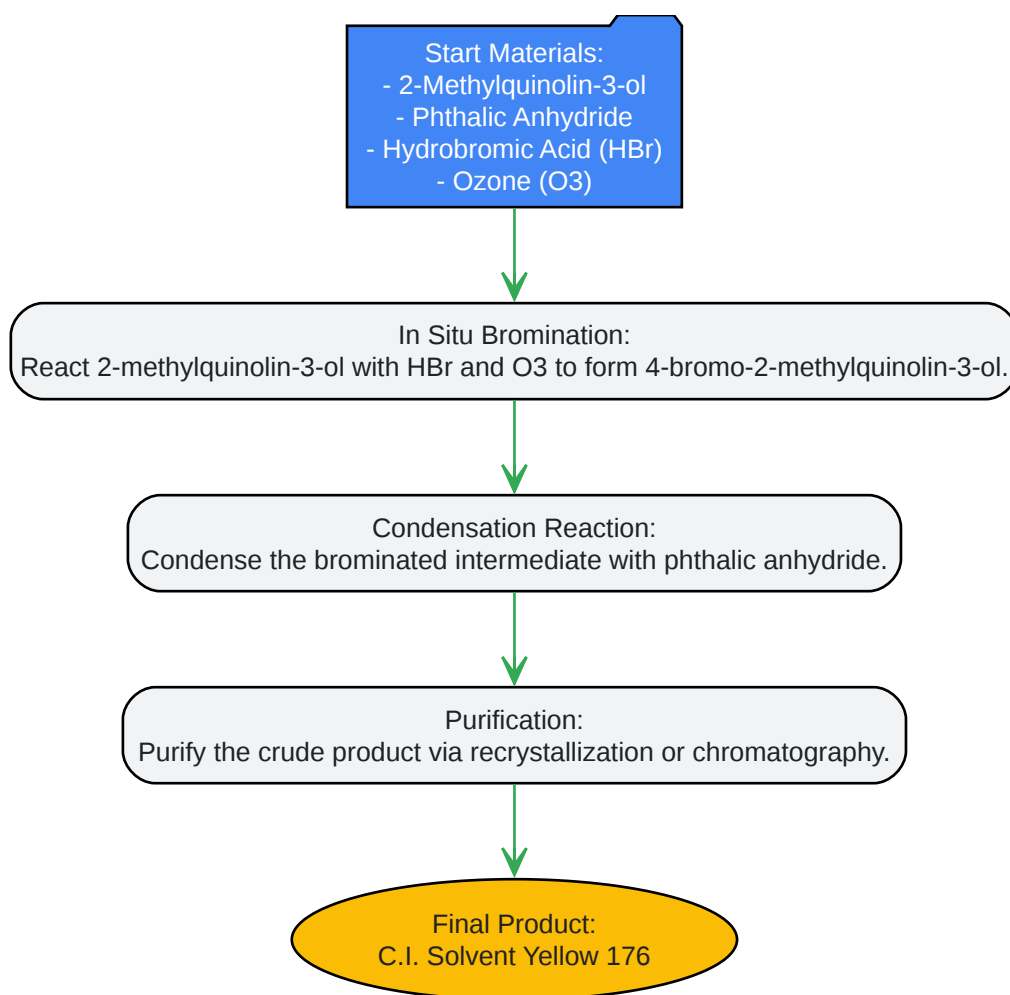
Canonical AhR signaling pathway activated by Solvent Yellow 176.

## Experimental Protocols

### Synthesis of C.I. Solvent Yellow 176

**Traditional Method:** The conventional synthesis involves the condensation of 4-bromo-2-methylquinolin-3-ol with phthalic anhydride.[7]

**Modern, Greener Method:** A patented innovation avoids the use of hazardous elemental bromine by generating it in situ. This method utilizes hydrobromic acid (HBr) and ozone (O<sub>3</sub>).[6] While the full patent details are proprietary, the general workflow is as follows:



[Click to download full resolution via product page](#)

Logical workflow for the modern synthesis of C.I. Solvent Yellow 176.

## AhR Activation Luciferase Reporter Assay

This protocol describes a cell-based assay to quantify the agonistic activity of C.I. Solvent Yellow 176 on the Aryl Hydrocarbon Receptor. The assay utilizes a cell line engineered to express a luciferase reporter gene under the control of Dioxin Response Elements (DREs).

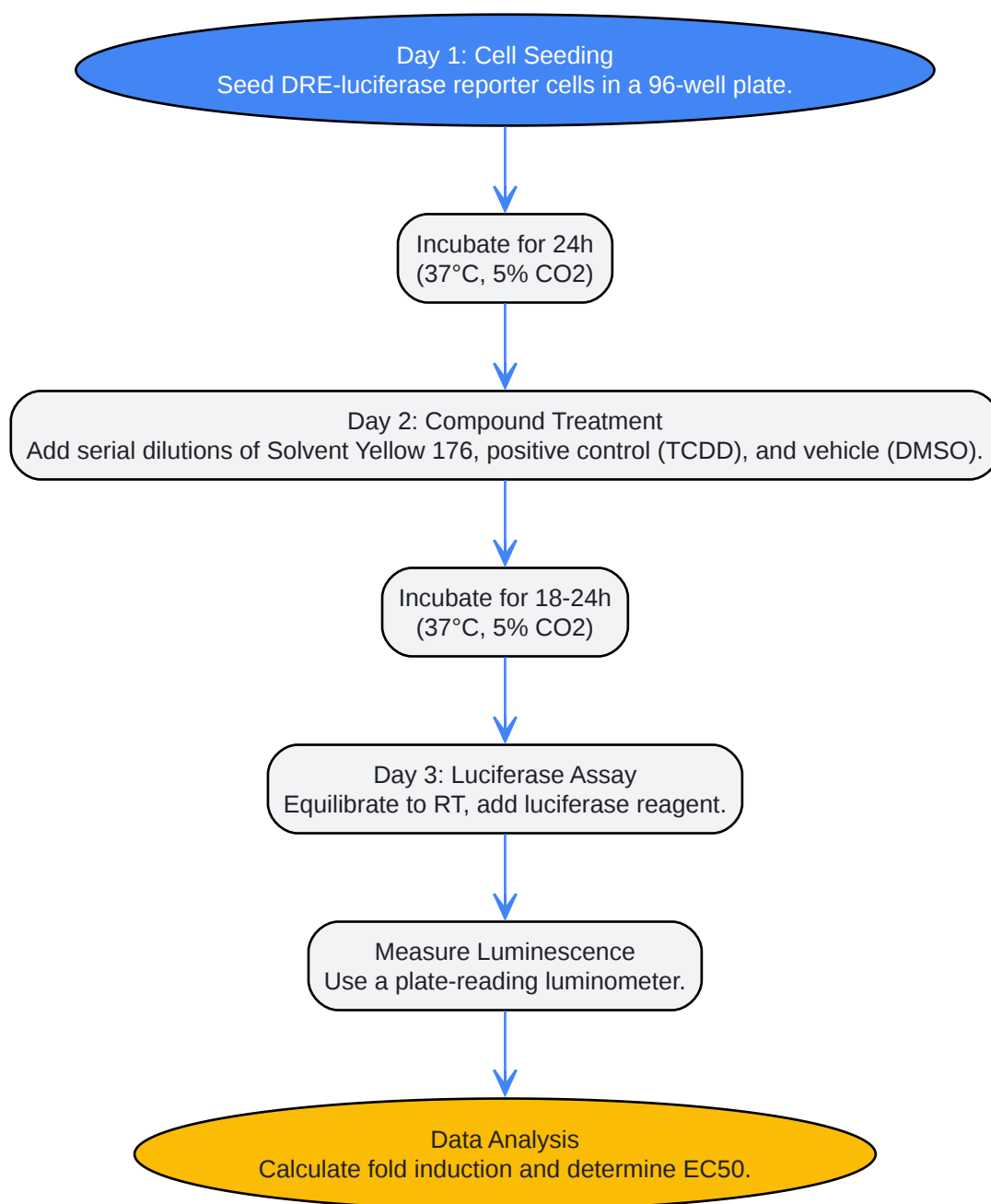
#### Materials:

- Cell Line: HepG2 or MCF7 cells stably transfected with a DRE-luciferase reporter plasmid.
- Cell Culture Medium: DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin.
- Test Compound: C.I. Solvent Yellow 176 dissolved in DMSO to create a stock solution.
- Positive Control: 2,3,7,8-Tetrachlorodibenzo-p-dioxin (TCDD).
- Vehicle Control: DMSO.
- Assay Plate: 96-well white, clear-bottom cell culture plates.
- Luciferase Assay Reagent: Commercially available kit (e.g., Promega's ONE-Glo™ or Dual-Luciferase® Reporter Assay System).
- Luminometer: Plate-reading luminometer.

#### Procedure:

- Cell Seeding:
  - Culture cells to approximately 80% confluency.
  - Trypsinize, count, and seed the cells into a 96-well plate at a density of 10,000-20,000 cells per well in 100 µL of culture medium.
  - Incubate for 24 hours at 37°C, 5% CO<sub>2</sub>.
- Compound Treatment:
  - Prepare serial dilutions of C.I. Solvent Yellow 176 and the positive control (TCDD) in culture medium. The final DMSO concentration should not exceed 0.1%.

- Remove the medium from the cells and add 100  $\mu$ L of the prepared compound dilutions, positive control, and vehicle control to the respective wells.
- Incubate for 18-24 hours at 37°C, 5% CO<sub>2</sub>.
- Luciferase Assay:
  - Remove the plate from the incubator and allow it to equilibrate to room temperature.
  - Prepare the luciferase assay reagent according to the manufacturer's instructions.
  - Add the reagent to each well (typically 100  $\mu$ L).
  - Incubate for 10-15 minutes at room temperature to allow for cell lysis and the luciferase reaction to stabilize.
- Data Acquisition and Analysis:
  - Measure the luminescence of each well using a plate-reading luminometer.
  - Normalize the data by subtracting the background luminescence (from wells with no cells).
  - Calculate the fold induction by dividing the luminescence of the treated wells by the average luminescence of the vehicle control wells.
  - Plot the fold induction against the log of the compound concentration to generate a dose-response curve and determine the EC<sub>50</sub> value.



[Click to download full resolution via product page](#)

Experimental workflow for the AhR activation luciferase reporter assay.

## Applications

### Industrial Applications

The primary application of C.I. Solvent Yellow 176 is in the coloration of various plastics and polymers due to its excellent heat stability and lightfastness.<sup>[1]</sup> It is suitable for:



- Engineering Plastics: Polystyrene (PS), Polycarbonate (PC), ABS, PMMA, and SAN.[8]
- Fibers: Pre-coloring of polyester (PET) fibers.[1]
- Other: Inks and other industrial applications requiring a stable yellow colorant.

## Research and Drug Development Applications

Given its demonstrated activity as a potent AhR agonist, C.I. Solvent Yellow 176 serves as a valuable research tool for:

- Toxicology: Studying the mechanisms of AhR-mediated toxicity and endocrine disruption.
- Drug Discovery: Acting as a reference compound or a starting point for the development of selective AhR modulators (SAhRMs), which have therapeutic potential in immunology and oncology.
- Environmental Science: Serving as an analytical standard for detecting and quantifying dye contamination in wastewater and its environmental impact.[6]

## Safety and Handling

Toxicological Information:

- Acute Oral Toxicity: LD<sub>50</sub> (Rat): 8200 mg/kg.[9]
- Health Concerns: As an AhR agonist, there are potential toxicological concerns related to its ability to disrupt AhR/ER signaling pathways.[4]

Handling Precautions:

- Use appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Avoid inhalation of dust by working in a well-ventilated area or using respiratory protection.
- Store in a cool, dry place away from incompatible materials.

## Conclusion

C.I. Solvent Yellow 176 is a multifaceted compound with established industrial utility and emerging biological significance. Its robust physicochemical properties make it an ideal colorant for plastics and textiles. However, its potent agonism of the Aryl Hydrocarbon Receptor presents both a toxicological concern and an opportunity for research into AhR-mediated signaling pathways. The detailed protocols provided in this guide offer a framework for researchers and drug development professionals to further investigate the properties and applications of this intriguing quinoline dye. Further studies are warranted to fully elucidate its toxicological profile and explore its potential as a chemical probe or therapeutic lead.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. News - SOLVENT YELLOW 176 - Introduction and Application [[precisechem.com](https://www.precisechem.com)]
- 2. [ccchemical.com](https://www.ccchemical.com) [[ccchemical.com](https://www.ccchemical.com)]
- 3. Disperse yellow 64 TDS|Disperse yellow 64 from Chinese supplier and producer - DISPERSE YELLOW DYES - Enoch dye [[enochdye.com](https://www.enochdye.com)]
- 4. Aryl Hydrocarbon Receptor (AHR) Nuclear Receptor Assay Service - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]
- 5. [cdn.caymanchem.com](https://www.cdn.caymanchem.com) [[cdn.caymanchem.com](https://www.cdn.caymanchem.com)]
- 6. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 7. [worlddyevariety.com](https://www.worlddyevariety.com) [[worlddyevariety.com](https://www.worlddyevariety.com)]
- 8. Search for patents | USPTO [[uspto.gov](https://www.uspto.gov)]
- 9. [bpsbioscience.com](https://www.bpsbioscience.com) [[bpsbioscience.com](https://www.bpsbioscience.com)]
- To cite this document: BenchChem. [C.I. Solvent Yellow 176 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080745#c-i-solvent-yellow-176-chemical-structure-and-properties>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)